

fermentation process for Diperamycin production

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Compound Focus: Diperamycin

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Diperamycin Characterization and Biosynthesis

Diperamycin is a cyclic hexadepsipeptide antibiotic with potent activity against various Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA) [1] [2]. It is classified as a hybrid polyketide-depsipeptide and belongs to the azinothricin family of natural products [3].

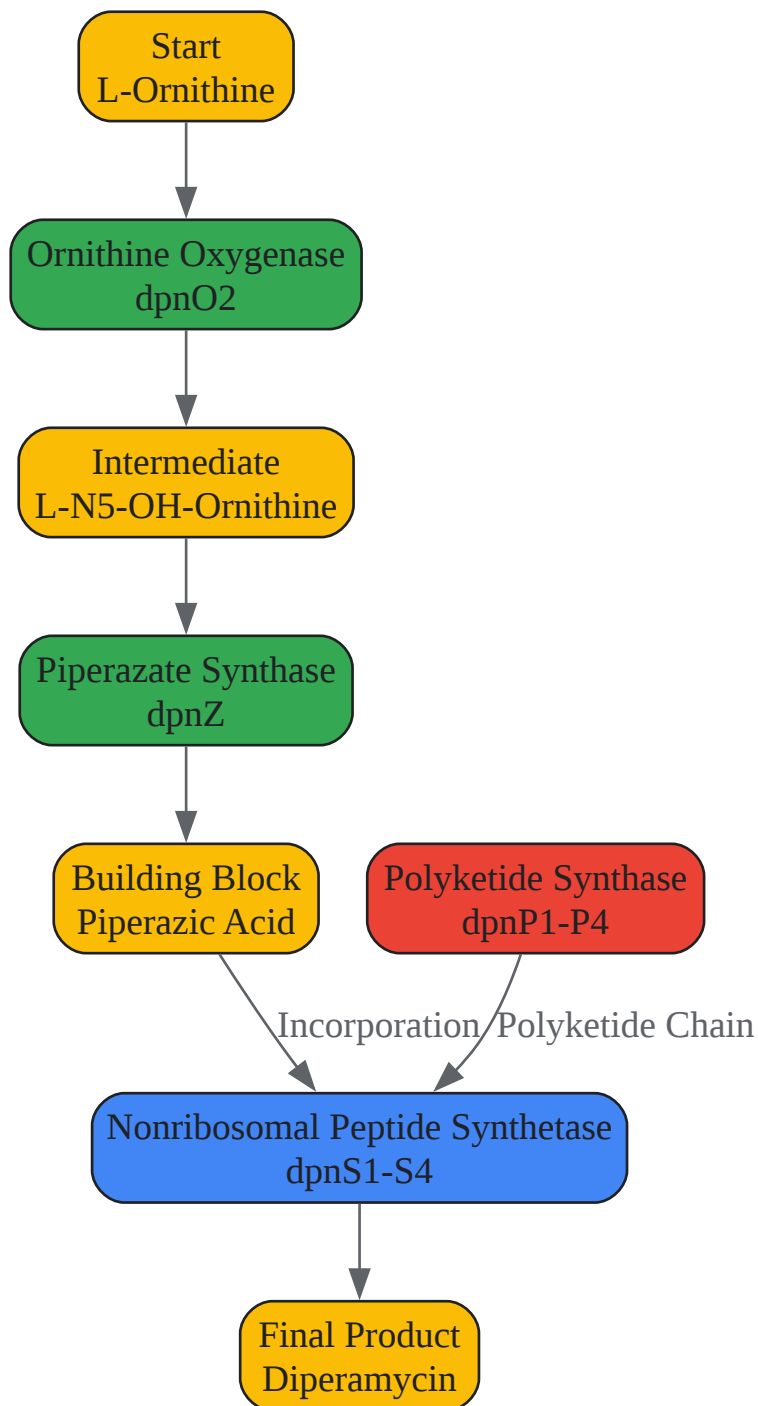
The table below summarizes its key characteristics:

Property	Description
Producing Organism	<i>Streptomyces griseoaurantiacus</i> MK393-AF2; <i>Streptomyces</i> sp. CS113 [1] [4] [3]
Molecular Formula	C ₃₈ H ₆₄ N ₈ O ₁₄ [3]
Molecular Weight	857 g/mol [3]
Structural Type	Hybrid polyketide-depsipeptide (cyclic) [3]
Key Structural Feature	Contains two piperazic acid units [4] [3]
Antibacterial Activity	Potent against Gram-positive bacteria, including MRSA [1] [5] [2]

Biosynthetic Gene Cluster (BGC) and Pathway

The biosynthesis of **Diperamycin** is directed by the **dpn** gene cluster, identified in *Streptomyces* sp. CS113 through genome mining [4] [3]. This cluster spans approximately 66.5 kb and comprises 27 genes [4].

The following diagram illustrates the organization and flow of the **Diperamycin** biosynthetic pathway:



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The table below details the key functional categories of genes within the **dpn** cluster:

Gene Category	Gene Examples	Function
Piperazic Acid Biosynthesis	dpnZ, dpn02	Synthesis of the piperazic acid building blocks [4] [3].
Polyketide Synthesis (PKS)	dpnP1 to dpnP4	Type I Polyketide Synthases organized into four modules to build the polyketide moiety [4] [3].
Nonribosomal Peptide Synthesis (NRPS)	dpnS1 to dpnS4	Nonribosomal Peptide Synthetases organized into six modules to assemble the peptide chain [4] [3].
Regulation	dpnR1 to dpnR3	Regulatory proteins that control the expression of the biosynthetic pathway [4].
Transport	dpnT1 to dpnT4	Transport proteins, likely for precursors or the final product [4].

Experimental Protocol: Gene Inactivation

The involvement of the **dpn** cluster in **Diperamycin** biosynthesis was confirmed experimentally through gene inactivation. Here is a detailed methodology based on the research:

- **Objective:** To prove the link between the **dpn** gene cluster and **Diperamycin** production by disrupting a key biosynthetic gene.
- **Target Gene:** **dpnS2**, which encodes a crucial NRPS module [4].
- **Procedure:**
 - **Gene Disruption:** The **dpnS2** gene in *Streptomyces* sp. CS113 is inactivated using standard genetic techniques, such as homologous recombination with a gene disruption cassette.
 - **Fermentation of Mutant Strain:** The mutant strain (e.g., CS113R- Δ C1orf18) is cultivated under conditions that normally promote **Diperamycin** production in the wild-type strain. The specific medium used for this step is not detailed in the available sources.
 - **Metabolite Extraction:** After a suitable incubation period, the culture broth is processed, and metabolites are extracted.

- **Analysis - UPLC:** The extracted metabolites from both the wild-type and mutant strains are analyzed using Ultra Performance Liquid Chromatography (UPLC).
- **Expected Outcome:** The chromatogram of the mutant strain will show the complete absence of the **Diperamycin** peak, which is present in the wild-type strain, confirming that the *dpnS2* gene is essential for antibiotic production [4].

Fermentation Process Insights and Recommendations

While explicit fermentation parameters are unavailable, general principles for antibiotic production in *Streptomyces* can guide process development.

- **Media Optimization is Crucial:** The expression of the *dpn* cluster in *Streptomyces* sp. CS113 is highly dependent on culture conditions. Research indicates that production can be marginal in standard media and requires experimentation with different carbon and nitrogen sources to "awaken" the pathway [4].
- **Process Control Strategy:** For complex antibiotics like **Diperamycin**, a fed-batch process with controlled nutrient feeding is often employed to achieve high cell density before triggering secondary metabolism. A supervisory control algorithm that cascades parameters like agitation, aeration, and temperature to maintain dissolved oxygen at an optimal level is highly beneficial, as demonstrated in rapamycin fermentations [6].
- **pH Control:** Implementing a pH control range (e.g., between 6.2 and 6.8) rather than a single setpoint can be an effective strategy to support both biomass accumulation and antibiotic production [6].

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References

1. Diperamycin, a new antimicrobial antibiotic produced by ... [pubmed.ncbi.nlm.nih.gov]
2. Diperamycin, a New Antimicrobial Antibiotic Produced ... [jstage.jst.go.jp]
3. Diperamycin () for sale [vulcanchem.com]
4. Unearthing a Cryptic Biosynthetic Gene Cluster for the ... [pmc.ncbi.nlm.nih.gov]

5. Chemical Diversity and Ecological Origins of Anti-MRSA ... [mdpi.com]

6. New process control strategy used in a rapamycin ... [sciencedirect.com]

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